

Formulation Strategies for Aqueous Solubility of 3,4,5-TriCQA

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Compound Focus: 3,4,5-Tricaffeoylquinic acid

CAS No.: 86632-03-3

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The table below summarizes several formulation strategies you can employ, with detailed preparation methods following.

Formulation Type	Key Components & Concentration Ranges	Notes on Application & Expected Outcome
Injection Formulation 1 [1]	DMSO (10%), Tween 80 (5%), Saline (85%)	Suitable for IP/IV/IM/SC injection; stable for short-term use.
Injection Formulation 2 [1]	DMSO (10%), PEG300 (40%), Tween 80 (5%), Saline (45%)	A more complex co-solvent system to improve solubility and stability.
Injection Formulation 4 [1]	DMSO (10%), 20% SBE- β -CD in Saline (90%)	Uses sulfobutyl ether beta-cyclodextrin (SBE- β -CD), a common complexing agent for poorly soluble drugs.
Oral Formulation 1 [1]	0.5% Carboxymethylcellulose Sodium (CMC Na)	Forms a suspension for oral administration in animal studies.

Detailed Protocol for Injection Formulations

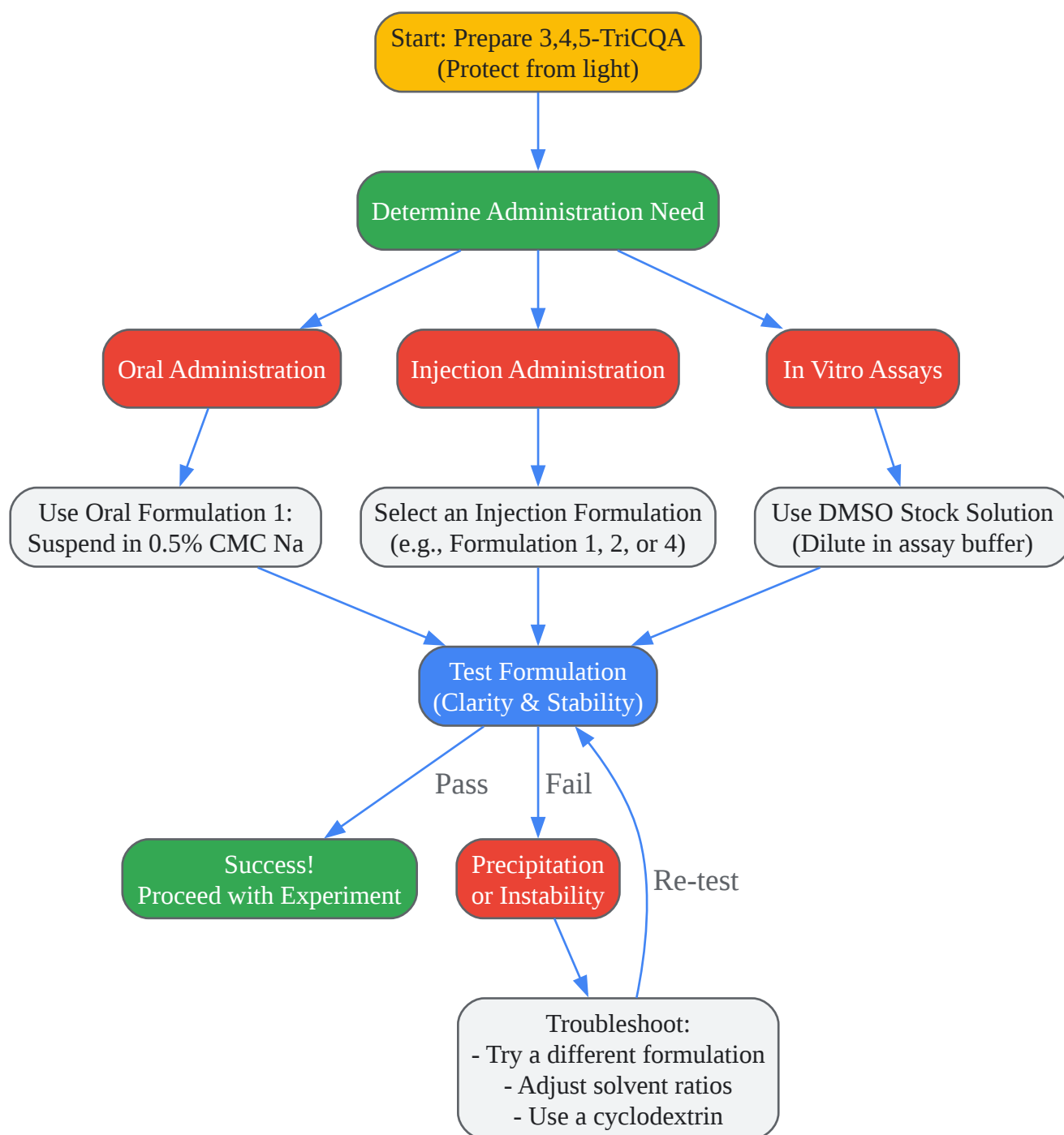
Here is a step-by-step guide for preparing a typical injection formulation, using **Injection Formulation 1 (DMSO : Tween 80 : Saline = 10 : 5 : 85)** as an example [1]:

- **Prepare Stock Solution:** Dissolve 25 mg of 3,4,5-TriCQA in 100 μ L of anhydrous DMSO to create a 250 mg/mL concentrated stock solution.
- **Add Surfactant:** To the 100 μ L DMSO stock solution, add 50 μ L of Tween 80. Mix well to ensure homogeneity.
- **Dilute to Final Volume:** Add 850 μ L of physiological saline (0.9% sodium chloride) to the DMSO/Tween 80 mixture. Vortex or stir thoroughly to obtain a clear final solution with a concentration of 25 mg/mL.
- **Final Check:** Visually inspect the solution for clarity. The solution is now ready for in vivo administration (e.g., intraperitoneal, intravenous, intramuscular, or subcutaneous injection).

> **Note:** Other formulations follow a similar logic: first creating a concentrated stock in a primary solvent like DMSO or ethanol, then mixing with secondary solvents (PEG300, castor oil) and/or surfactants (Cremophor), and finally diluting with an aqueous phase (saline) [1]. For oral suspensions, the compound is directly suspended in a viscous aqueous solution like 0.5% CMC Na [1].

Sample Preparation Workflow for Solubility Screening

The following diagram outlines a logical workflow for testing and selecting the best solubility formulation for your specific application.



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Key Considerations for Researchers

- **Start with DMSO:** For most in vitro assays, begin by creating a concentrated stock solution in high-purity DMSO. This stock can then be diluted into your aqueous assay buffer [1].

- **Beware of "Stock Solution Blunders":** A common pitfall is adding too much of the concentrated stock to the aqueous buffer, causing the compound to crash out. Perform serial dilutions when possible.
- **Light Sensitivity:** 3,4,5-TriCQA and related compounds require protection from light during storage and experimental procedures to prevent degradation [1].

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References

1. , 3 , 4 - 5 - Tri | prevents on the aggregation and... | InvivoChem CQA [invivochem.com]

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